

Application Notes and Protocols for Fluvalinate-Based Acaricides in Field Applications

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Compound of Interest

Compound Name: Fluvalinate

Cat. No.: B1673501

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This document provides detailed application notes and protocols for the field use of **fluvalinate**-based acaricides, with a primary focus on the control of the ectoparasitic mite *Varroa destructor* in honey bee (*Apis mellifera*) colonies.

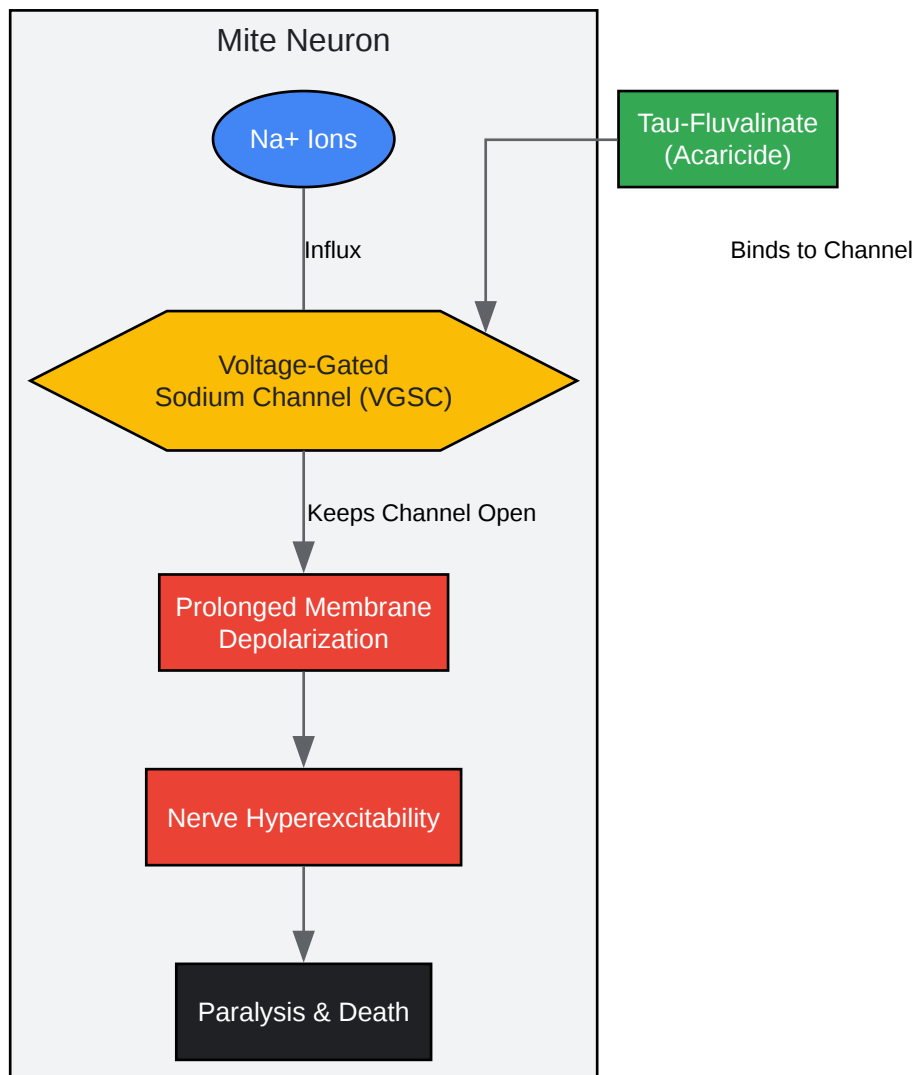
Introduction and Mode of Action

Tau-**fluvalinate** is a synthetic pyrethroid acaricide widely utilized in apiculture for its efficacy against *Varroa* mites.[1][2] As a non-volatile, lipophilic compound, it is primarily administered through direct contact. Its mode of action involves the disruption of the mite's nervous system.[3][4] **Fluvalinate** acts as an agonist on voltage-gated sodium channels in neurons, prolonging membrane depolarization and leading to hyperexcitability, paralysis, and eventual death of the mite.[3][5][6] While effective, the extensive use of **fluvalinate** has led to the development of resistance in *Varroa* populations, necessitating careful management and monitoring.[7][8]

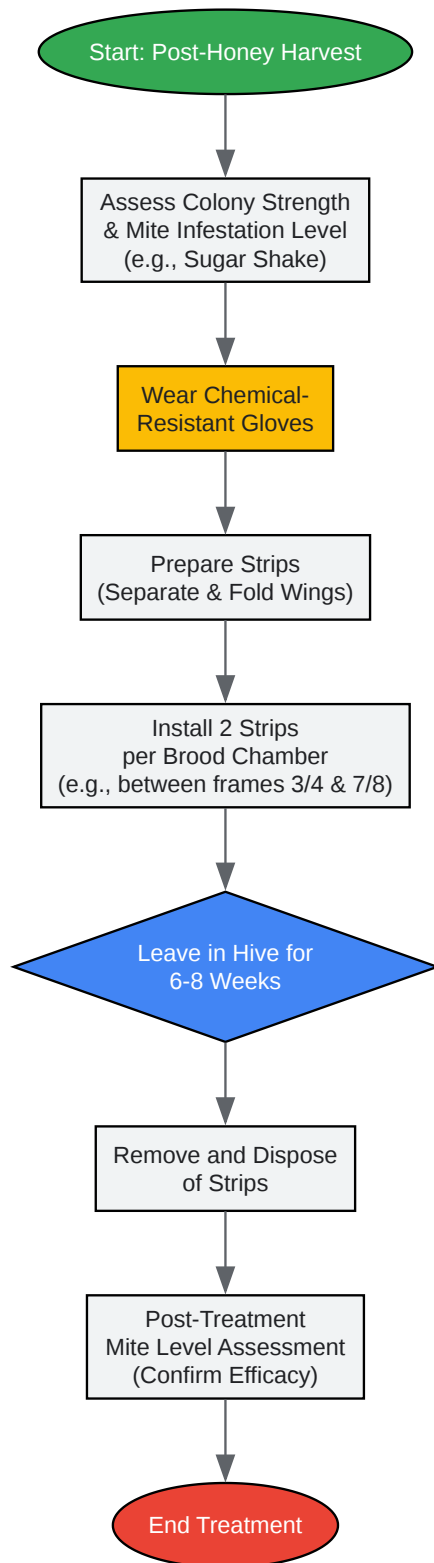
Signaling Pathway: Mode of Action

The diagram below illustrates the neurotoxic action of tau-**fluvalinate** on the voltage-gated sodium channels of the *Varroa destructor* mite.

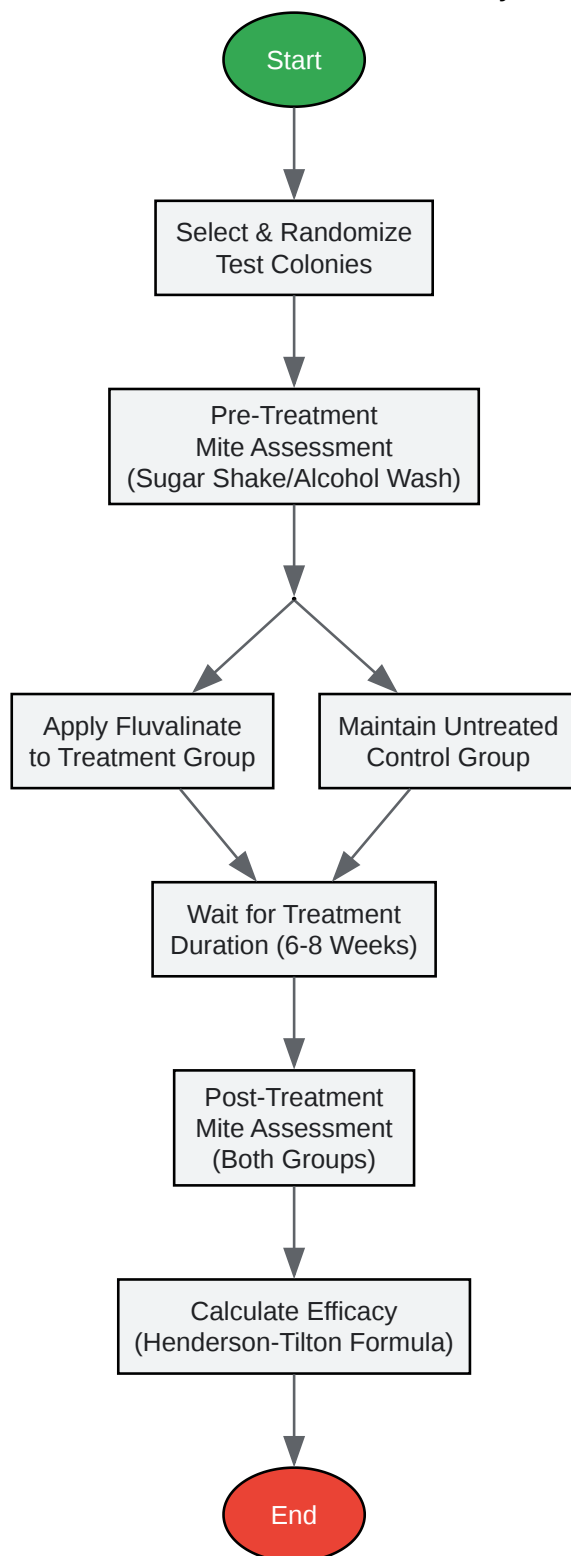
Tau-Fluvalinate Mode of Action Pathway



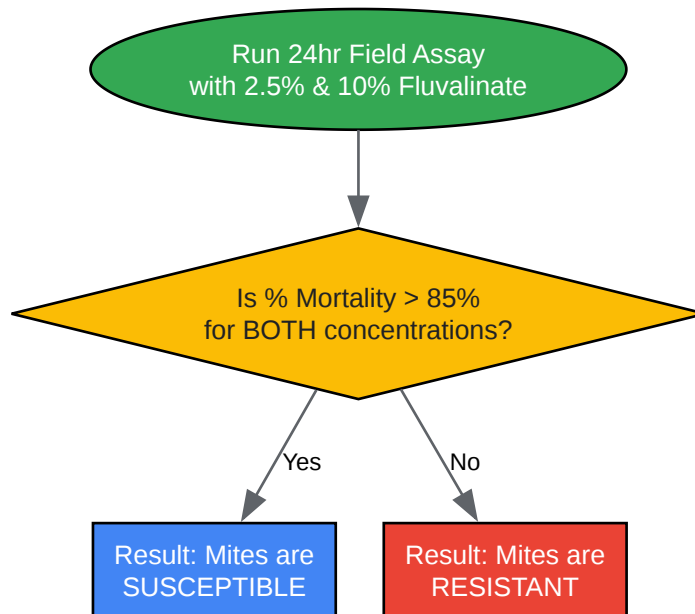
Field Application Workflow for Fluvalinate Strips



Experimental Workflow for Acaricide Efficacy Assessment



Logic for Fluvalinate Resistance Determination



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